

Personal protective equipment for handling ML221

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Compound of Interest

Compound Name: ML221

Cat. No.: B1676642

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Essential Safety and Handling Guide for ML221

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, use, and disposal of **ML221**.

This document provides immediate, essential safety and logistical information for the handling of **ML221**. Given the absence of a publicly available, detailed Safety Data Sheet (SDS), this guidance is based on information from chemical suppliers and general safe laboratory practices for handling solid chemical compounds. It is imperative to supplement this guide with a thorough risk assessment specific to your experimental conditions.

Chemical and Physical Properties of ML221

A summary of the key quantitative data for **ML221** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₁ N ₃ O ₆ S	[1]
Molecular Weight	385.35 g/mol	[1]
Appearance	White to beige powder	
Purity	≥98% (HPLC)	[1]
Solubility	Soluble in DMSO (e.g., 5 mg/mL or 10 mM)	[1]
Storage Temperature	2-8°C	
Storage Class Code	11 - Combustible Solids	
Water Hazard Class (WGK)	3 (severe hazard to water)	

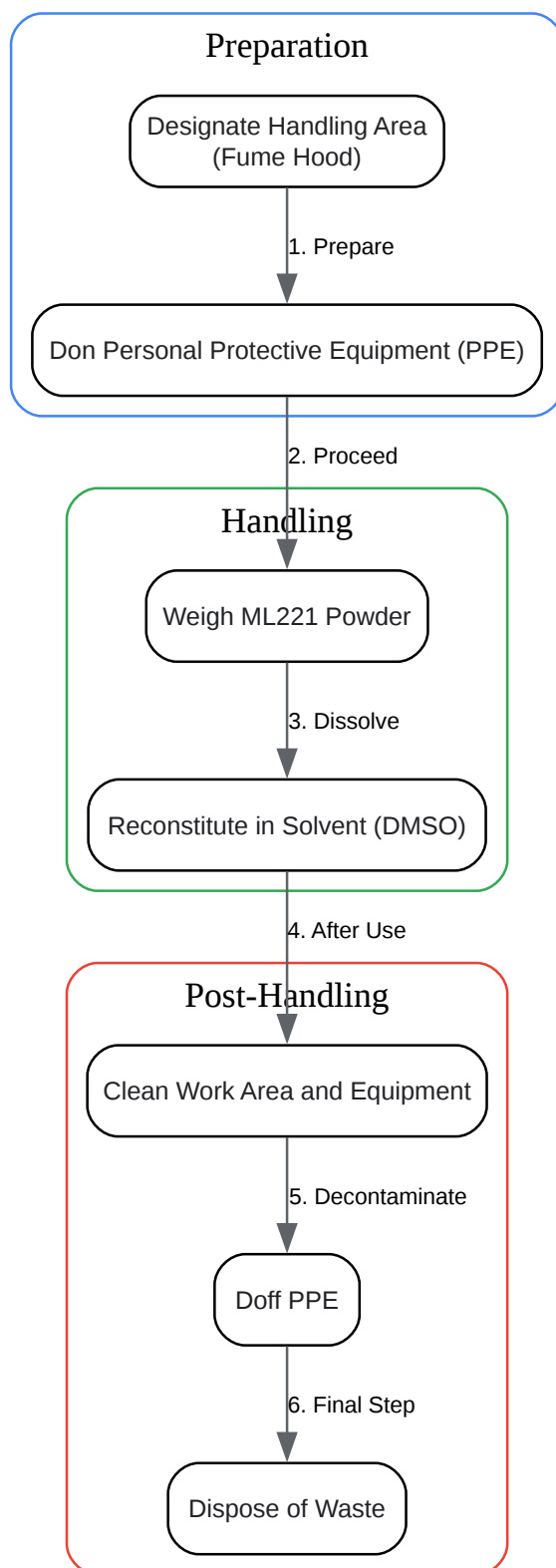
Personal Protective Equipment (PPE)

Due to the lack of a specific Safety Data Sheet for **ML221**, a cautious approach to personal protection is recommended. The following PPE should be considered the minimum requirement when handling **ML221** powder.

PPE Category	Recommendation	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from airborne powder particles and potential splashes of solvent during reconstitution.
Hand Protection	Nitrile gloves. Consider double-gloving.	Provides a barrier against skin contact. Check for glove compatibility with the solvent used for reconstitution (e.g., DMSO).
Body Protection	A fully buttoned laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If weighing or handling larger quantities that may generate dust, a NIOSH-approved respirator may be necessary.	Minimizes inhalation of the powder.

Operational Plan: Handling and Reconstitution

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring experimental accuracy.



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References

- 1. ML 221 | Apelin Receptor Antagonists: R&D Systems [[rndsystems.com](https://rndsistemas.com)]
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